Technical Guide: Spectroscopic Characterization of 1-Benzylpiperidine-4-carboxamide

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Compound of Interest

Compound Name:	*1-Benzylpiperidine-4-carboxamide*
CAS No.:	*62992-68-1*
Cat. No.:	*B1270487*

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Executive Summary

1-Benzylpiperidine-4-carboxamide (CAS: 62992-68-1), often referred to as 1-benzylisonipecotamide, is a critical pharmacophore in medicinal chemistry.[1][2] It serves as a structural backbone for acetylcholinesterase inhibitors (such as Donepezil) and various ligands targeting sigma receptors and G-protein coupled receptors (GPCRs).

This guide provides a comprehensive spectroscopic profile of the compound, synthesizing data from Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS).[3] The objective is to equip researchers with the diagnostic markers required to validate synthesis, assess purity, and differentiate this moiety from structurally similar metabolic byproducts.[3]

Part 1: Mass Spectrometry (MS) – The Structural Fingerprint[3]

Mass spectrometry provides the primary confirmation of molecular weight and structural connectivity. For **1-Benzylpiperidine-4-carboxamide**, the fragmentation pattern is dominated

by the stability of the benzyl cation.

Diagnostic Ionization Data[3]

- Molecular Formula:

  [3]

- Molecular Weight: 218.29 g/mol [2]

- Monoisotopic Mass: 218.14 Da[3]

- Ionization Mode: ESI (+) or EI (70 eV)

Fragmentation Logic & Pathway

In Electron Impact (EI) or Collision-Induced Dissociation (CID), the molecule exhibits a characteristic "benzyl cleave."[3] The bond between the benzylic carbon and the piperidine nitrogen is the weakest link due to the stability of the resulting tropylium ion.

- Parent Ion (

  218): In ESI+, the

  peak appears at 219.1.[3] In EI, the molecular ion (

) is visible but often low intensity.[3]

- Base Peak (

  91): The formation of the benzyl cation (

  ), which rearranges to the highly stable tropylium ion, is the dominant feature.[3]

- Piperidine Fragment (

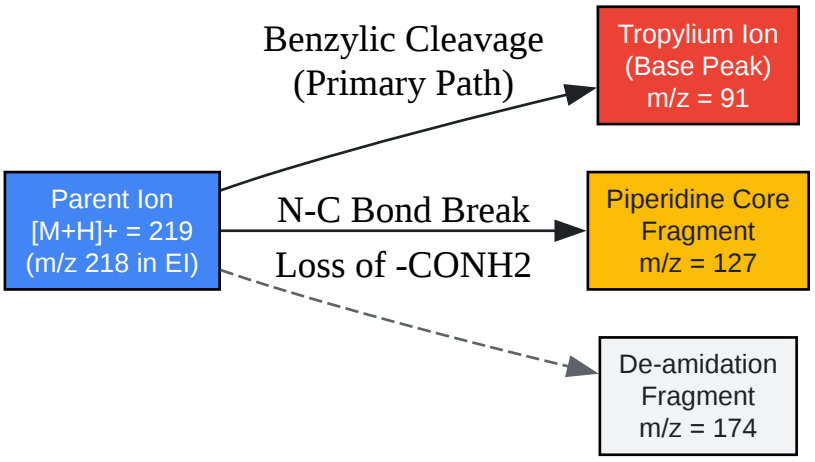
  127): Cleavage leaves the piperidine-4-carboxamide moiety.

- Amide Loss (

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174): Loss of the primary amide group (

, 44 Da) from the parent is a secondary pathway, yielding the 1-benzylpiperidine carbocation.[3]



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Figure 1: Primary fragmentation pathways observed in MS analysis.[3] The tropylium ion (m/z 91) is the diagnostic base peak.[3]

Part 2: Vibrational Spectroscopy (IR)[3]

Infrared spectroscopy is essential for confirming the oxidation state of the carbonyl carbon and the integrity of the primary amide.

Key Absorption Bands (KBr Pellet or ATR)

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Functional Group	Wavenumber ( )	Intensity	Assignment & Diagnostic Value
Amide A (N-H)	3350 - 3180	Medium/Broad	Doublet characteristic of primary amides ( ). Asymmetric and symmetric stretching. [3]
C-H (Aromatic)	3080 - 3030	Weak	C-H stretching of the benzyl phenyl ring.
C-H (Aliphatic)	2950 - 2800	Strong	C-H stretching of the piperidine ring and benzylic .
Amide I (C=O)	1690 - 1650	Strong	Carbonyl stretching. Lower frequency than esters due to resonance delocalization with the nitrogen lone pair.
Amide II	1640 - 1600	Medium	N-H bending coupled with C-N stretching. Diagnostic for primary amides.
Aromatic C=C	1600, 1495	Medium	Ring breathing modes of the benzyl group.[3]
C-N Stretch	1150 - 1250	Medium	Aliphatic C-N stretch (Piperidine N-C bonds).

Part 3: Nuclear Magnetic Resonance (NMR)

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NMR provides the definitive structural proof. The data below represents the compound in DMSO-

, which is the preferred solvent due to the poor solubility of primary amides in

and the ability of DMSO to resolve exchangeable amide protons.[3]

NMR (400 MHz, DMSO-)

The spectrum is characterized by three distinct regions: the aromatic zone, the mid-field benzylic/heteroatom zone, and the upfield aliphatic zone.[3]

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Position	Shift (ppm)	Multiplicity	Integration	Coupling (Hz)	Structural Assignment
Ar-H	7.20 – 7.35	Multiplet	5H	-	Phenyl ring protons (overlapping).
Amide	~7.25	Broad Singlet	1H	-	Trans amide proton (exchangeable).
Amide	~6.75	Broad Singlet	1H	-	Cis amide proton (exchangeable).
Benzylic	3.42	Singlet	2H	-	. Diagnostic singlet; confirms N-alkylation.
Pip-2,6 (eq)	2.80 – 2.88	Broad Doublet	2H	~11.5	Equatorial protons adjacent to Nitrogen.[3]
Pip-4	2.05 – 2.15	Multiplet	1H	-	Methine proton to carbonyl.
Pip-2,6 (ax)	1.85 – 1.95	Triplet (td)	2H	~11.0	Axial protons adjacent to Nitrogen (shielded).[3]

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Pip-3,5	1.50 – 1.65	Multiplet	4H	-	Methylene protons to Nitrogen.

Technical Insight:

- Solvent Effect: In , the amide protons may appear as a single broad hump or be shifted upfield (~5.5-6.0 ppm). [3] In DMSO- , the strong hydrogen bonding capability separates the two N-H protons into distinct broad singlets.
- Deshielding: The benzylic singlet at ~3.42 ppm is the most isolated and reliable integral standard for purity calculations.

NMR (100 MHz, DMSO-)

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Carbon Type	Shift (ppm)	Assignment
C=O (Amide)	176.4	Carbonyl carbon.[3] Most deshielded peak.[3]
Ar-C (ipso)	138.5	Quaternary aromatic carbon attached to .
Ar-C	128.7 (2C)	Meta carbons.
Ar-C	128.0 (2C)	Ortho carbons.
Ar-C	126.8	Para carbon.
Benzylic	62.3	.[2]
Pip-2,6	53.1	Methylene carbons to Nitrogen.
Pip-4	41.8	Methine carbon to Carbonyl.
Pip-3,5	29.0	Methylene carbons to Nitrogen.

Part 4: Experimental Protocol & Synthesis Workflow

For researchers needing to synthesize or purify this compound, the standard route involves the N-alkylation of isonipecotamide (piperidine-4-carboxamide). This route is preferred over the hydrolysis of the nitrile due to milder conditions.

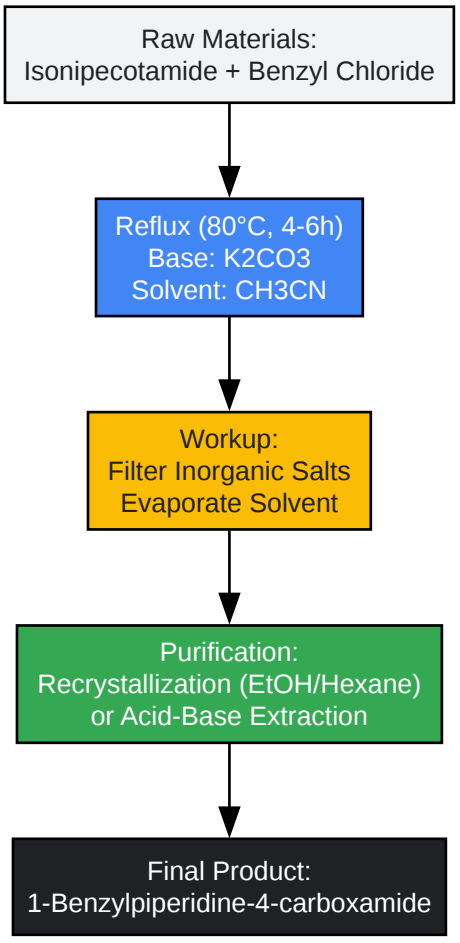
Reaction Scheme

Reagents: Isonipecotamide, Benzyl Chloride, Potassium Carbonate (

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), Acetonitrile (

) or Ethanol.[3]



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Figure 2: Standard synthetic workflow via N-alkylation. Acid-base extraction is often sufficient for >95% purity.

Step-by-Step Procedure

- Charge: Dissolve isonipecotamide (1.0 eq) in acetonitrile (10 vol).
- Base: Add anhydrous

  (1.5 eq) to scavenge the HCl byproduct.

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- Addition: Add benzyl chloride (1.05 eq) dropwise at room temperature to prevent bis-alkylation (quaternization).
- Reflux: Heat to reflux (~80°C) for 4–6 hours. Monitor by TLC (

  9:1) or LC-MS.
- Workup: Filter hot to remove potassium salts. Concentrate the filtrate under reduced pressure.
- Purification: The residue is typically a solid. Recrystallize from ethanol/diethyl ether or perform an acid-base wash (dissolve in dilute HCl, wash with ether, basify aqueous layer with NaOH, extract into DCM).[3]

Part 5: Quality Control & Impurity Profiling[3]

When analyzing commercial or synthesized samples, look for these common impurities:

- Dibenzyl Impurity: Quaternization of the nitrogen.
  - Detection: MS peak at

    .[3] NMR shows two benzyl signals and a downfield shift of piperidine protons.
- Isonipecotamide (Starting Material):
  - Detection: Absence of the benzyl signals (7.2 ppm, 3.42 ppm) and presence of a broad NH peak around 2.0-3.0 ppm.[3]
- Benzyl Alcohol/Chloride:
  - Detection: Benzyl chloride shows a

    singlet at ~4.5 ppm (downfield from the product's 3.42 ppm).[3]

References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 783156, **1-Benzylpiperidine-4-carboxamide**. Retrieved from [Link]

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Sources

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